

An In-depth Technical Guide to 1,1-Diethoxy-2-methylpropane

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Compound of Interest

Compound Name: *Isobutyraldehyde Diethyl Acetal*

Cat. No.: B158584

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 1,1-diethoxy-2-methylpropane, an acetal of significant interest in organic synthesis and other applications. This document outlines its chemical identity, physical and chemical properties, synthesis protocols, and safety information.

Chemical Identity and Structure

- IUPAC Name: 1,1-diethoxy-2-methylpropane[1][2][3]
- Synonyms: **Isobutyraldehyde diethyl acetal**, 1,1-Diethoxyisobutane, 2-Methylpropanal diethyl acetal[1][3][4]
- CAS Number: 1741-41-9[4][5][6]
- Chemical Formula: C₈H₁₈O₂[1][4]
- Molecular Weight: 146.23 g/mol [3][4]

Structure:

The structure of 1,1-diethoxy-2-methylpropane consists of a central carbon atom bonded to a hydrogen, an isobutyl group, and two ethoxy groups.

- SMILES: CCOC(C(C)C)OCC[2][3]

- InChI: 1S/C8H18O2/c1-5-9-8(7(3)4)10-6-2/h7-8H,5-6H2,1-4H3[1][3]

Physicochemical Properties

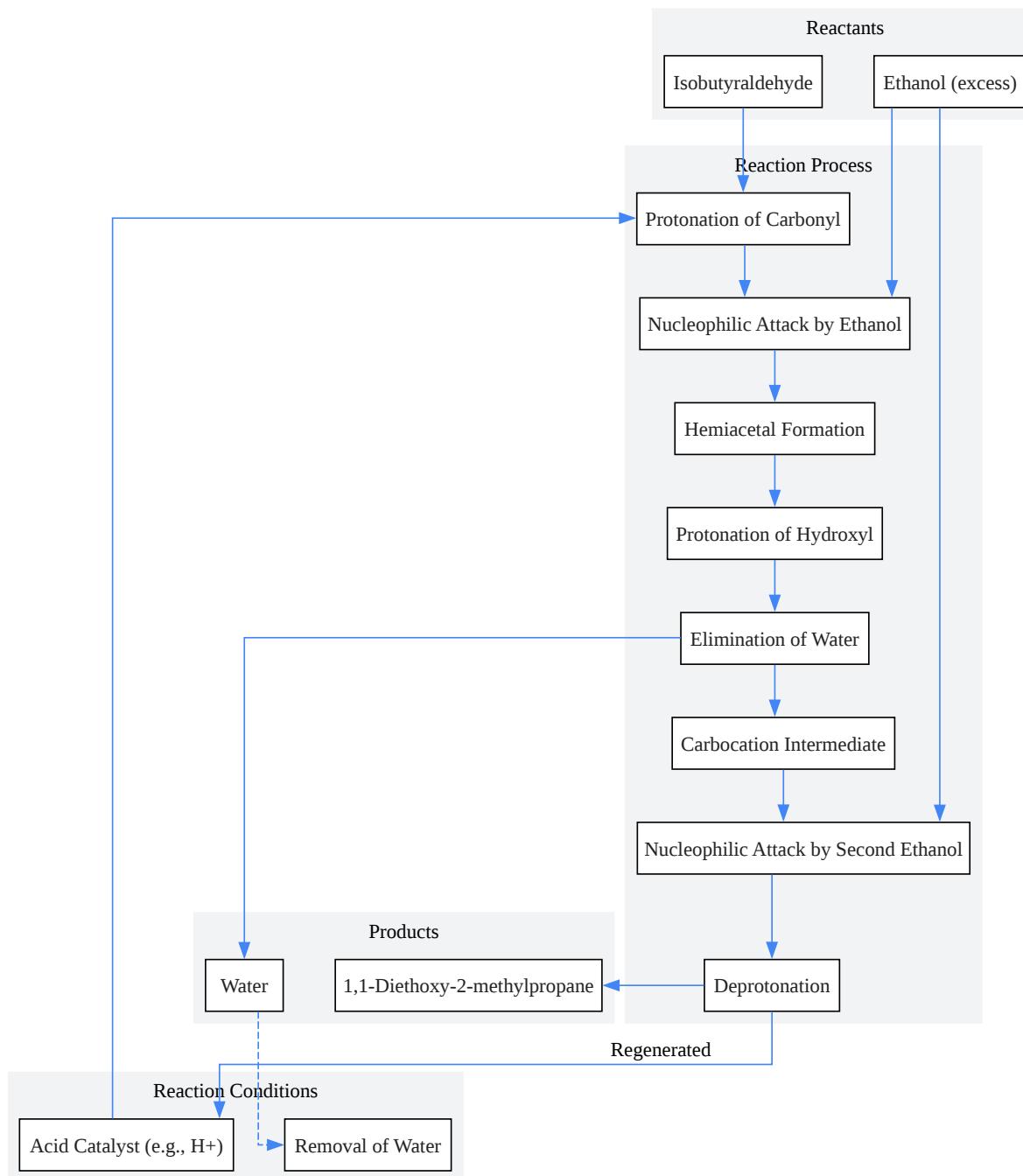
A summary of the key physicochemical properties of 1,1-diethoxy-2-methylpropane is presented in the table below.

Property	Value	Source
Appearance	Colorless to almost colorless clear liquid	
Density	0.8295 g/cm ³ @ 20 °C	[4]
Boiling Point	135-136 °C @ 745 Torr	[4]
Flash Point	22 °C	[4]
Refractive Index	1.394 @ 20 °C	[4]
Water Solubility	4.67 g/L (predicted)	[1]
logP	1.85 (predicted)	[1]

Synthesis

1,1-Diethoxy-2-methylpropane is synthesized via the acid-catalyzed reaction of isobutyraldehyde with an excess of ethanol. The reaction proceeds through a hemiacetal intermediate. To drive the equilibrium towards the formation of the acetal, the water produced during the reaction is typically removed.[7]

Logical Workflow for the Synthesis of 1,1-Diethoxy-2-methylpropane:

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Caption: Synthesis of 1,1-diethoxy-2-methylpropane.

Experimental Protocol: General Procedure for Acetalization

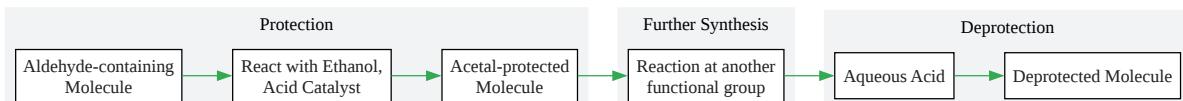
The following is a general protocol for the synthesis of 1,1-diethoxy-2-methylpropane.

- To a flask containing a stir bar, add isobutyraldehyde and an excess of absolute ethanol (typically 2 to 10 molar equivalents).
- Cool the mixture in an ice bath.
- Slowly add a catalytic amount of a strong acid (e.g., sulfuric acid, p-toluenesulfonic acid, or an acidic ion-exchange resin).
- The reaction is typically stirred at room temperature or gently heated to drive the reaction to completion. The progress of the reaction can be monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).
- To favor the formation of the acetal, water is removed from the reaction mixture, often by azeotropic distillation using a Dean-Stark apparatus.
- Upon completion, the reaction is quenched by the addition of a weak base (e.g., sodium bicarbonate solution) to neutralize the acid catalyst.
- The organic layer is separated, washed with water and brine, and then dried over an anhydrous drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate).
- The crude product is purified by distillation under reduced pressure to yield pure 1,1-diethoxy-2-methylpropane.

Applications in Research and Drug Development

1,1-Diethoxy-2-methylpropane serves as a valuable intermediate in organic synthesis.^[8] Its primary application is as a protecting group for the aldehyde functionality in isobutyraldehyde. The acetal group is stable to basic and nucleophilic conditions, allowing for chemical transformations on other parts of a molecule without affecting the aldehyde. The aldehyde can be readily regenerated by acid-catalyzed hydrolysis.

Workflow for Aldehyde Protection and Deprotection:



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Caption: Aldehyde protection-deprotection workflow.

Safety and Handling

1,1-Diethoxy-2-methylpropane is a flammable liquid and vapor.^[4] It should be handled in a well-ventilated area, away from heat, sparks, and open flames.^[9] Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS).

Hazard Classification:

Hazard Statement	GHS Code
Flammable liquid and vapor	H226

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.^[9]
- P233: Keep container tightly closed.^[9]
- P240: Ground and bond container and receiving equipment.^[9]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^[9]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.

- P403+P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container in accordance with local regulations.

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